

1-(4-(Trifluoromethyl)phenyl)propan-1-amine

CAS number 885276-54-0

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Compound of Interest

Compound Name: 1-(4-(Trifluoromethyl)phenyl)propan-1-amine

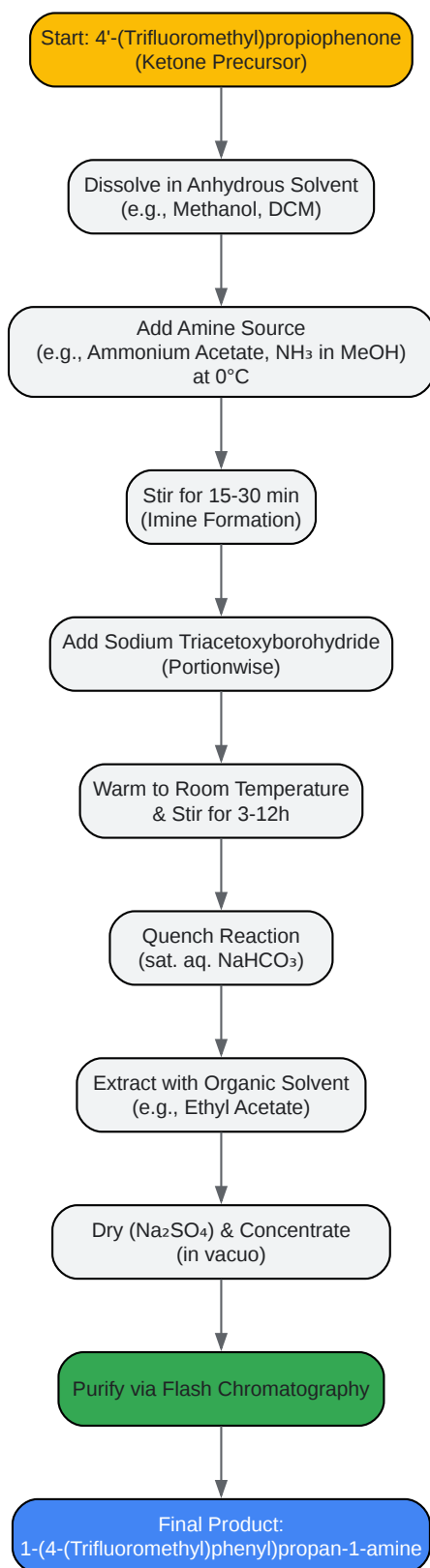
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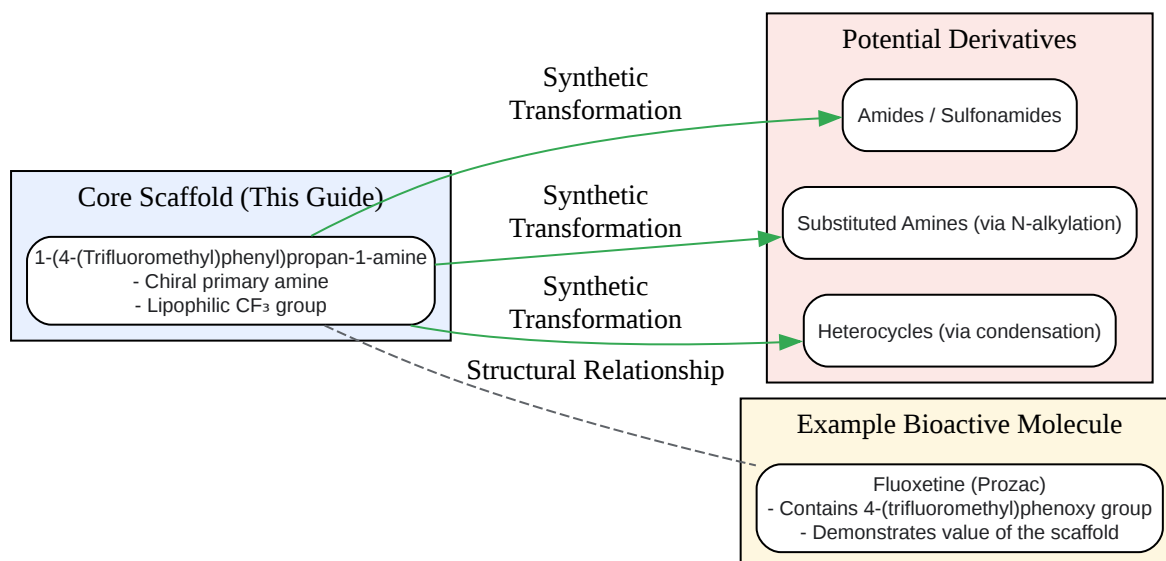
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Core Compound Identity and Physicochemical Properties

1-(4-(Trifluoromethyl)phenyl)propan-1-amine is a primary amine where the amine group is attached to a benzylic carbon, which also bears an ethyl group. The phenyl ring is substituted at the para-position with a trifluoromethyl (CF₃) group. This CF₃ group is a critical pharmacophore; it is a strong electron-withdrawing group and is highly lipophilic, which can significantly enhance a molecule's metabolic stability and membrane permeability.^[1]

Below is the molecular structure of the compound, rendered using the DOT language.





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References

- 1. Buy (S)-1-(4-(Trifluoromethoxy)phenyl)propan-1-amine [smolecule.com]
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